

Application Note: Preparation of 1-Tricosene Standard Solutions for Calibration

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Compound of Interest

Compound Name: 1-Tricosene

CAS No.: 18835-32-0

Cat. No.: B103204

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Introduction

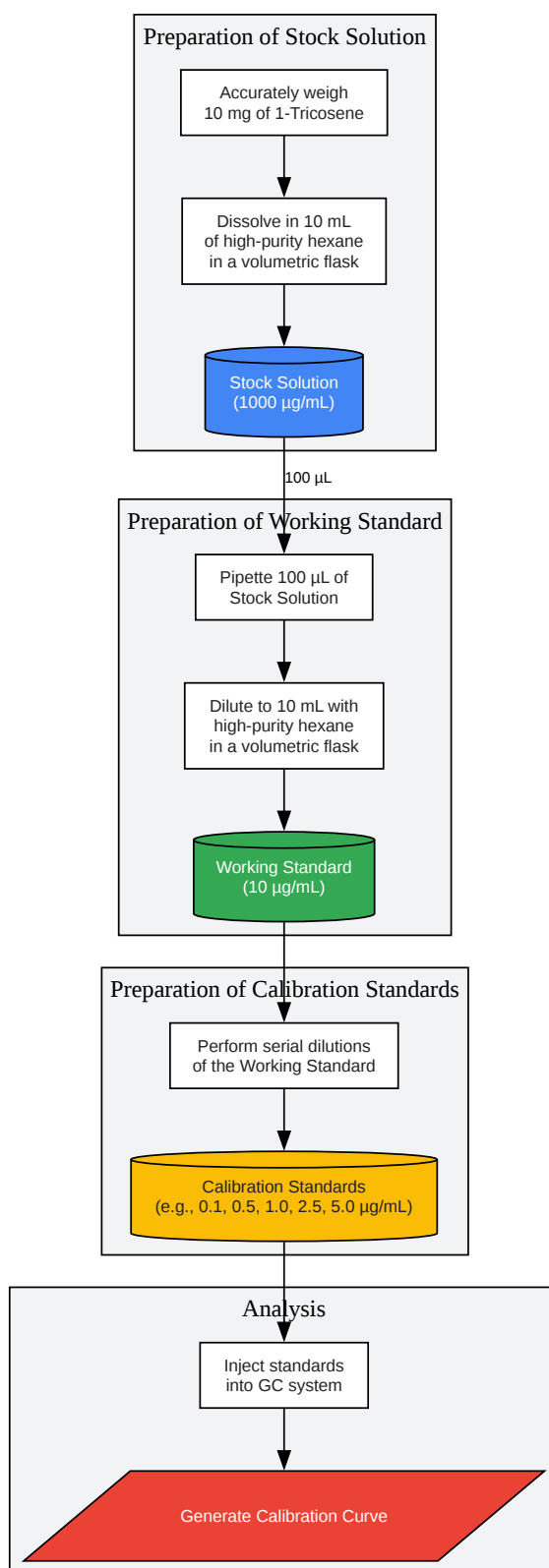
1-Tricosene is a long-chain hydrocarbon of interest in various research fields. Accurate quantification of **1-tricosene**, typically by gas chromatography (GC), necessitates the preparation of precise standard solutions for instrument calibration. This document provides a detailed protocol for the preparation of **1-tricosene** standard solutions to generate a reliable calibration curve for quantitative analysis. The protocol emphasizes accuracy, safety, and proper handling techniques.

Data Summary

Quantitative data relevant to the preparation of **1-tricosene** standard solutions is summarized below. This includes information on its isomer, (Z)-9-Tricosene, which is structurally similar and provides a good reference for solubility and handling.

Parameter	Value	Reference
Chemical Name	1-Tricosene	N/A
Synonyms	Tricos-1-ene	[1]
Molecular Formula	C ₂₃ H ₄₆	[2]
Molecular Weight	322.6 g/mol	[2]
Physical Form	Liquid	[3]
Storage Temperature	-20°C	[3]
Solubility of (Z)-9-Tricosene		
Hexane	Miscible	[4]
Acetone	Approx. 10 mg/mL	[3]
Ethanol	Approx. 20 mg/mL	[3]
DMSO	Approx. 20 mg/mL	[3]
Dimethylformamide (DMF)	Approx. 20 mg/mL	[3]
Recommended Solvent for GC	High-purity hexane	[2]

Experimental Workflow



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References

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